

Application Notes and Protocols for Aclatonium Solutions in Laboratory Settings

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Compound of Interest

Compound Name: Aclatonium

Cat. No.: B1200046

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These application notes provide detailed protocols for the preparation and use of **Aclatonium** solutions for in vitro laboratory experiments. **Aclatonium** is a cholinergic agent, specifically a muscarinic acetylcholine receptor (mAChR) agonist, and is structurally related to acetylcholine. [1] The napadisilate salt form, **Aclatonium** Napadisilate, is often used in pharmaceutical preparations. [1][2]

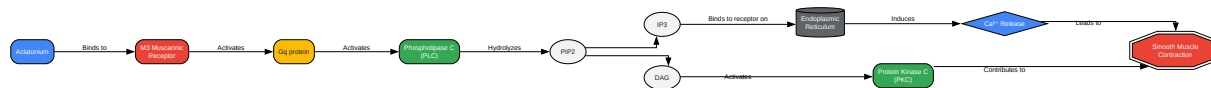
Physicochemical Properties and Data Presentation

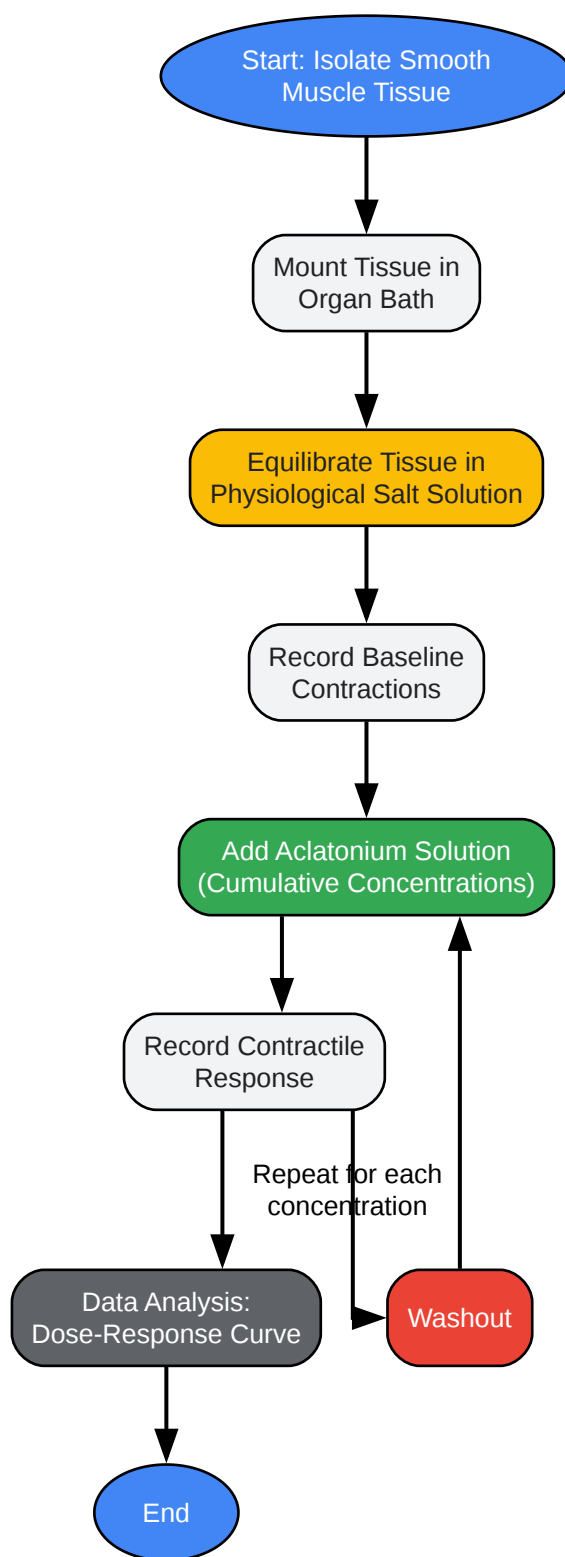
Aclatonium Napadisilate is a white crystalline powder. [3] While specific solubility data in common laboratory solvents is not readily available in the reviewed literature, its chemical structure as a quaternary ammonium salt suggests it is likely soluble in aqueous solutions. For experimental purposes, it is recommended to empirically determine the solubility in the desired solvent.

Property	Data	Reference
Chemical Name	Aclatonium Napadisilate	[1]
Molecular Formula	C30H46N2O14S2	[4]
Molecular Weight	722.82 g/mol	[4]
Appearance	White crystalline powder	[3]
Melting Point	189-191 °C	[2][3]
Solubility	Data not available (expected to be water-soluble)	
Storage (Solid)	Store in a cool, dry, and well-ventilated place	[3]

Signaling Pathway

As a muscarinic acetylcholine receptor agonist, **Aclatonium** is expected to activate signaling pathways downstream of these G-protein coupled receptors. The M3 muscarinic receptor is commonly found on smooth muscle cells and in glandular tissues. Upon agonist binding, the M3 receptor activates a Gq protein, which in turn stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). The increase in intracellular Ca²⁺ is a key event leading to smooth muscle contraction.





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